

Therapeutic Applications & Bio-Analytical Utility of Mth-DL-Alanine Derivatives

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Compound of Interest

Compound Name: *Mth-DL-alanine*

Cat. No.: *B11998009*

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A Technical Guide for Drug Development & Proteomics

Executive Summary

In the context of pharmaceutical research, the term "**Mth-DL-alanine**" presents a critical nomenclatural bifurcation that determines its application. It refers to two distinct chemical entities depending on the specific abbreviation convention used in the laboratory or catalog:

- N-Methyl-DL-Alanine (N-Me-Ala): A non-proteinogenic amino acid derivative used extensively in peptidomimetic drug design to enhance metabolic stability and membrane permeability.^[1] It is also emerging as a metabolic biomarker for neurological conditions (e.g., migraines).^[1]
- Methylthiohydantoin-DL-Alanine (MTH-Ala): A derivative primarily associated with the Edman degradation process in proteomics. While historically analytical, the thiohydantoin scaffold is gaining renewed interest in oncology (e.g., androgen receptor antagonists).

This guide focuses primarily on the high-value therapeutic applications of N-Methyl-DL-Alanine in peptide engineering, while also addressing the scaffold potential of the MTH-derivative.

Part 1: N-Methyl-DL-Alanine in Peptidomimetics

CAS: 600-21-5 | Formula: C

H

NO

[2]

1.1 Mechanism of Action: The "N-Methyl Effect"

The incorporation of N-methyl-DL-alanine into peptide backbones is a strategic modification in drug discovery. Standard peptides suffer from rapid proteolytic degradation and poor blood-brain barrier (BBB) permeability. The "N-Methyl Effect" solves this via two mechanisms:

- **Steric Occlusion:** The methyl group on the nitrogen atom sterically hinders the approach of proteolytic enzymes (peptidases), significantly extending the plasma half-life of the therapeutic agent.
- **Conformational Constraint:** N-methylation restricts the rotation around the N-C bond () and the peptide bond (). This favors the cis-peptide bond configuration (unlike the standard trans), forcing the peptide into specific secondary structures (e.g., -turns) that can improve receptor binding affinity.

1.2 Therapeutic Applications

Application Domain	Mechanism	Clinical/Research Relevance
Peptide Therapeutics	Protease Resistance	Used to create analogs of Cyclosporine and Somatostatin with extended half-lives.
Neurology (Migraine)	Metabolic Biomarker	Elevated or suppressed levels of N-Methyl-DL-alanine in plasma correlate with migraine pathophysiology, serving as a potential diagnostic target. [1]
Oncology	Drug Delivery	Enhances the lipophilicity of peptide-drug conjugates (PDCs), facilitating passive diffusion across tumor cell membranes.
Neuropharmacology	NMDA Modulation	Acts as a probe for specific amino acid transport systems (System A/ASC) in the BBB, distinct from standard glutamate transporters.

Part 2: MTH-DL-Alanine (Thiohydantoin Scaffold)

CAS: 64948-74-9 | Formula: C

H

N

OS (Generic Thiohydantoin base)

2.1 The Thiohydantoin Renaissance

While **MTH-DL-alanine** is traditionally an analytical standard for identifying alanine during protein sequencing (Edman degradation variant using Methyl isothiocyanate), the thiohydantoin

core is a validated pharmacophore.

- **Androgen Receptor Antagonism:** Structural analogs of MTH-alanine (e.g., Enzalutamide) are potent inhibitors of the androgen receptor, used in castration-resistant prostate cancer. The MTH-alanine structure serves as a minimal scaffold for Structure-Activity Relationship (SAR) studies.
- **Anticonvulsant Activity:** Hydantoin derivatives stabilize neuronal membranes. MTH-alanine derivatives are investigated for their ability to block voltage-gated sodium channels.

Part 3: Experimental Protocols

Protocol A: Solid-Phase Synthesis of N-Methylated Peptides

Objective: Incorporation of N-Methyl-DL-alanine into a therapeutic peptide sequence to enhance stability.

Reagents:

- Fmoc-N-Me-Ala-OH
- HATU (Coupling Reagent)
- HOAt (Additive)
- DIPEA (Base)
- DMF (Solvent)

Workflow:

- **Resin Swelling:** Swell Rink Amide MBHA resin in DMF for 30 min.
- **Deprotection:** Remove Fmoc group using 20% Piperidine in DMF (2 x 5 min). Wash with DMF/DCM.
- **Coupling (Difficult Step):**
 - Note: Coupling to a secondary amine (the N-methyl group) is sterically hindered.

- Dissolve Fmoc-N-Me-Ala-OH (3 eq), HATU (2.9 eq), and HOAt (3 eq) in DMF.
- Add DIPEA (6 eq) and activate for 30 seconds.
- Add to resin and shake for 2-4 hours (double coupling recommended).
- Capping: Acetylate unreacted amines with Ac
O/Pyridine to prevent deletion sequences.
- Cleavage: Treat with TFA/TIS/H
O (95:2.5:2.5) for 2 hours. Precipitate in cold diethyl ether.

Protocol B: LC-MS/MS Quantification of N-Me-Ala (Biomarker)

Objective: Detect N-Methyl-DL-alanine levels in plasma for metabolic profiling.

- Sample Prep: Mix 50
L plasma with 150
L cold Acetonitrile (protein precipitation). Centrifuge at 14,000g for 10 min.
- Derivatization (Optional but recommended): Use Fmoc-Cl or Dansyl Chloride if retention on C18 is poor due to high polarity.
- LC Parameters:
 - Column: HILIC or C18 (if derivatized).
 - Mobile Phase A: 0.1% Formic Acid in Water.
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
 - Gradient: 5% B to 60% B over 10 min.
- MS Detection:
 - Mode: MRM (Multiple Reaction Monitoring).

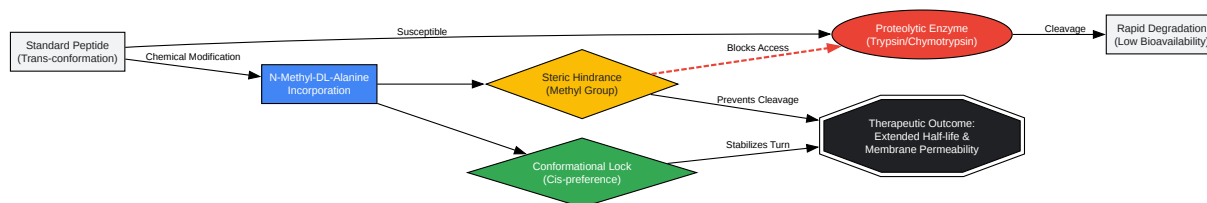
- Transition: 104.1

44.1 (Loss of carboxyl group + methyl amine fragment).

Part 4: Visualizations

Diagram 1: The N-Methylation Stabilization Pathway

This diagram illustrates how N-methylation alters peptide conformation and blocks enzymatic attack.

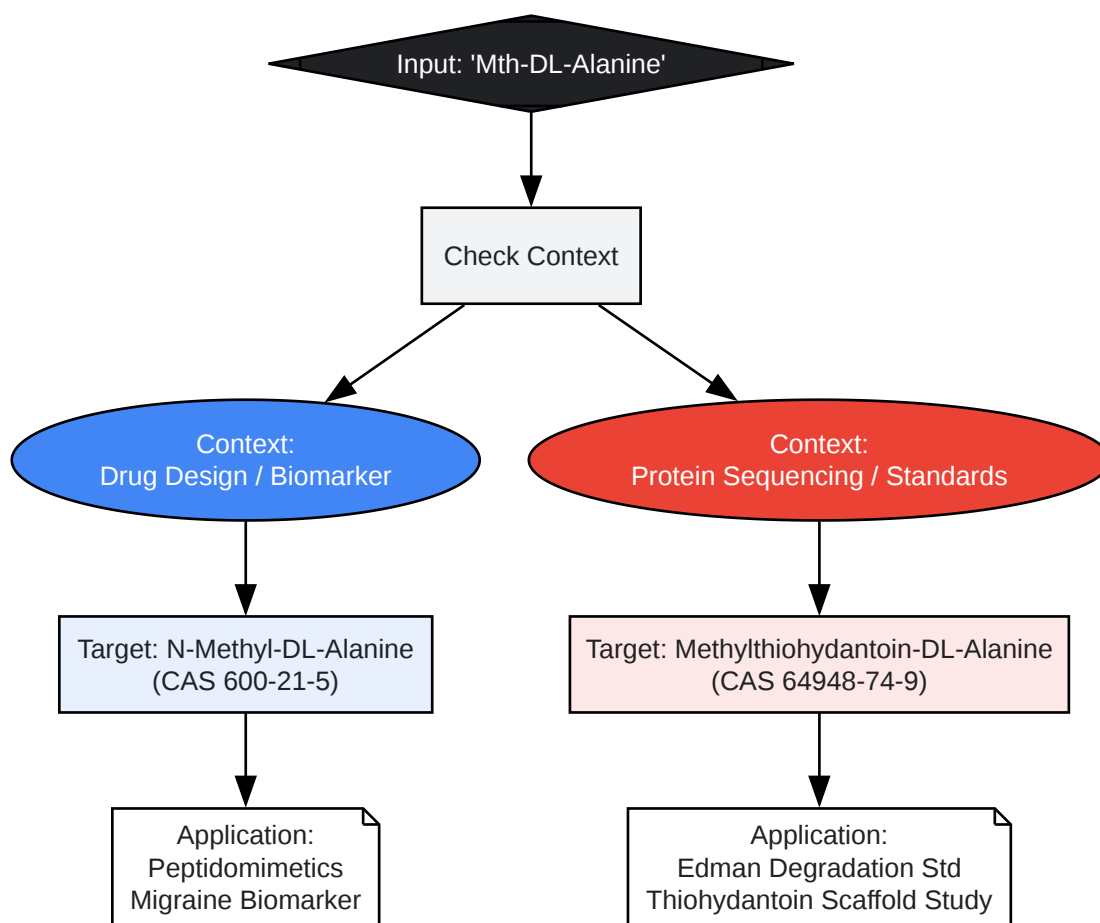


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Caption: N-methylation introduces steric bulk and conformational constraints, blocking protease access and enhancing stability.

Diagram 2: Analytical Distinction Workflow

Decision tree for researchers to identify the correct "Mth" derivative.



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Caption: Workflow to disambiguate **Mth-DL-alanine** based on research context (Therapeutic vs. Analytical).

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